

Application Notes: Preparation and Use of Phenylmethanesulfonyl Fluoride (PMSF) Stock Solutions

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Compound of Interest

Compound Name: Phenylmethanesulfonic acid

Cat. No.: B459000

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Introduction

Phenylmethanesulfonyl fluoride (PMSF) is a widely used inhibitor of serine proteases, such as trypsin, chymotrypsin, and thrombin.[1][2][3] It plays a critical role in biochemical and molecular biology research by preventing the degradation of proteins of interest during procedures like cell lysis and protein extraction.[1][2] PMSF acts by irreversibly sulfonating the hydroxyl group of the active site serine residue within these enzymes, rendering them inactive.[2][4][5]

A key characteristic of PMSF is its high instability and limited solubility in aqueous solutions.[2][6][7] Its half-life in aqueous buffers is short, decreasing as the pH increases (e.g., approximately 110 minutes at pH 7 and 35 minutes at pH 8).[8][9][10] Consequently, PMSF cannot be added directly to lysis buffers. Instead, it is essential to first prepare a concentrated stock solution in an anhydrous organic solvent. This stock solution is then added to the aqueous buffer immediately before use to achieve an effective inhibitory concentration, typically between 0.1 and 1 mM.[2][6]

Safety Precautions

PMSF is an acutely toxic and corrosive compound.[1][11][12] It is harmful if swallowed, inhaled, or absorbed through the skin and can cause severe skin burns and eye damage.[11][12]

Therefore, all handling of PMSF powder and its solutions must be performed within a certified chemical fume hood while wearing appropriate personal protective equipment (PPE), including

a lab coat, chemical-resistant gloves (nitrile is recommended), and safety goggles.[1][12]
Facilities should be equipped with an eyewash station and a safety shower.[11]

Quantitative Data Summary

The following table summarizes the key parameters for preparing and storing PMSF stock solutions.

Parameter	Value	Solvents	Notes
Molecular Weight	174.2 g/mol	N/A	Chemical Formula: C ₇ H ₇ FO ₂ S.[6]
Typical Stock Concentration	100 mM - 200 mM	Anhydrous Isopropanol, Ethanol, DMSO	A 100 mM solution is prepared by dissolving 17.42 mg of PMSF in 1 mL of solvent.[1][6][13]
Effective Working Concentration	0.1 mM - 1 mM	Aqueous Buffers (e.g., Lysis Buffer)	The stock solution should be diluted immediately before use.[2][6][13]
Storage Temperature	-20°C	Anhydrous Isopropanol, Ethanol, DMSO	Store in small, single-use aliquots to prevent degradation from repeated freeze-thaw cycles.[1][6][14]
Stock Solution Stability	Up to 9 months at -20°C in anhydrous solvent.[1][5]	Anhydrous Isopropanol, Ethanol, DMSO	Lyophilized powder is stable for 24 months at room temperature.[13]
Aqueous Solution Half-Life	~35 minutes at pH 8.0 (25°C)	Aqueous Buffers	Half-life is pH-dependent and decreases with increasing pH.[9][10]

Experimental Protocol

Protocol: Preparation of a 100 mM PMSF Stock Solution in Anhydrous Isopropanol

This protocol describes the preparation of a 100 mM stock solution of PMSF, a commonly used concentration for laboratory applications.

Materials:

- Phenylmethanesulfonyl fluoride (PMSF) powder (CAS 329-98-6)
- Anhydrous (100%) isopropanol[6]
- Analytical balance
- Sterile 1.5 mL or 2.0 mL microcentrifuge tubes for aliquoting[1]
- Vortex mixer
- Appropriate PPE: lab coat, safety goggles, chemical-resistant gloves[1]
- Certified chemical fume hood[1]

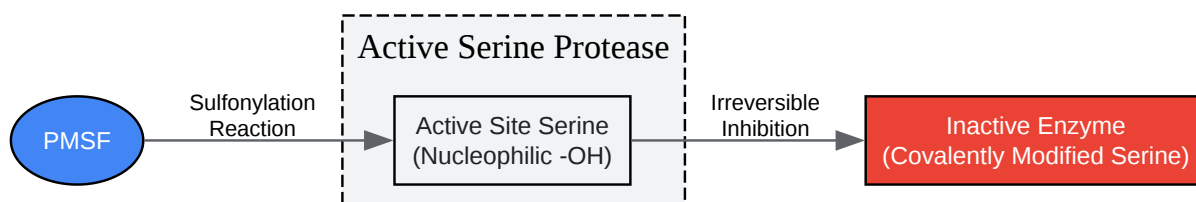
Procedure:

- Safety First: Perform all steps inside a certified chemical fume hood.[1] Ensure you are wearing all required personal protective equipment, including a lab coat, safety goggles, and nitrile gloves.[12]
- Weigh PMSF: Carefully weigh out 17.42 mg of PMSF powder on an analytical balance.[1]
- Dissolve PMSF: Transfer the weighed powder into a sterile conical tube. Add 1 mL of anhydrous isopropanol to the tube.[1]
- Mix Solution: Securely cap the tube and vortex the solution until the PMSF powder is completely dissolved.[1] Gentle warming to room temperature may be applied if the PMSF is slow to dissolve, but avoid excessive heat.[1][7]

- Aliquot for Storage: Dispense the 100 mM PMSF stock solution into smaller, single-use volumes (e.g., 50-100 μ L) in sterile microcentrifuge tubes.[1][6] This prevents contamination and degradation from multiple freeze-thaw cycles.
- Store: Label the aliquots clearly and store them at -20°C .[1][6] Under these conditions, the stock solution is stable for up to 9 months.[1]
- Usage: When needed, thaw a single aliquot. Add the required volume to your lysis buffer or other aqueous solution immediately before use to achieve the desired final concentration (typically 0.1-1 mM).[8][13]

Visualizations

The following diagrams illustrate the mechanism of action of PMSF and the experimental workflow for preparing a stock solution.



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Caption: Covalent modification of the active site serine residue by PMSF.

Caption: Workflow for preparing a 100 mM PMSF stock solution.

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